

# An In-depth Technical Guide to the Safe Handling of Hexanoyl Chloride

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## Compound of Interest

Compound Name: Hexanoyl chloride

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This guide provides a comprehensive overview of the safety data and handling precautions for **hexanoyl chloride**, a versatile reagent in organic synthesis. Adherence to these protocols is critical for ensuring a safe laboratory environment.

## Chemical and Physical Properties

**Hexanoyl chloride**, also known as caproyl chloride, is a flammable and corrosive liquid. Its key physical and chemical properties are summarized below.

Property	Value	References
Molecular Formula	C <sub>6</sub> H <sub>11</sub> ClO	[1][2][3]
Molecular Weight	134.60 g/mol	[3][4]
CAS Number	142-61-0	[2][4][5][6][7][8]
Appearance	Clear colorless to pale yellow liquid	[7][9]
Odor	Pungent, acrid	[9]
Boiling Point	150-153 °C (lit.)	[1][7][9]
Density	0.963 g/mL at 25 °C (lit.)	[1][7]
Flash Point	50 °C (122 °F) - closed cup	[1]
Solubility	Soluble in ether and chloroform. Decomposes in water.	[1][7]
Refractive Index	n <sub>20</sub> /D 1.426 (lit.)	[1][7]

## Hazard Identification and Classification

**Hexanoyl chloride** is classified as a hazardous substance. The primary hazards are its flammability and corrosivity.[5] It causes severe skin burns, eye damage, and is a lachrymator (a substance that causes tearing).[4]

Hazard Classification	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	Sub-category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage	Category 1	H318: Causes serious eye damage

## Experimental Protocols: Safe Handling and Storage

Strict adherence to the following protocols is mandatory when handling **hexanoyl chloride**.

### 3.1. Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear tightly sealed safety goggles and a face shield.[\[4\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., butyl rubber, neoprene) and chemical-resistant clothing to prevent skin exposure.[\[1\]](#)[\[6\]](#) An easily accessible safety shower is essential.[\[6\]](#)
- Respiratory Protection: Use in a well-ventilated area, preferably under a chemical fume hood.[\[6\]](#) If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA approved respirator with an appropriate cartridge for organic vapors and acid gases should be worn.[\[4\]](#)

### 3.2. Handling Procedures

- Preparation:
  - Ensure that a safety shower and eyewash station are readily accessible and in good working order.[\[6\]](#)
  - Work exclusively within a certified chemical fume hood.[\[6\]](#)
  - Remove all potential ignition sources, including open flames, hot surfaces, and spark-producing equipment.[\[5\]](#)[\[10\]](#)
  - Use non-sparking tools and explosion-proof equipment.[\[5\]](#)[\[8\]](#)
  - Ground and bond all containers and receiving equipment to prevent static discharge.[\[5\]](#)[\[10\]](#)
- Dispensing:
  - Slowly dispense the required amount of **hexanoyl chloride** from the storage container into the reaction vessel.

- Keep the container tightly closed when not in use.[\[5\]](#)[\[10\]](#)
- Post-Handling:
  - Thoroughly wash hands and any exposed skin after handling.[\[5\]](#)
  - Decontaminate all equipment that has come into contact with **hexanoyl chloride**.
  - Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[\[4\]](#)[\[8\]](#)

### 3.3. Storage

- Store in a cool, dry, and well-ventilated place, away from heat and sources of ignition.[\[4\]](#)[\[5\]](#)
- Keep containers tightly closed and protected from moisture, as it reacts violently with water.[\[4\]](#)[\[6\]](#)
- Store in a corrosives-compatible and flammables-rated area.[\[2\]](#)[\[6\]](#)
- Store locked up and away from incompatible materials such as strong acids and bases, oxidizing agents, and alcohols.[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Emergency Procedures

### 4.1. First Aid Measures

- General Advice: Immediate medical attention is required in all cases of exposure.[\[4\]](#)
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Call a physician immediately.[\[5\]](#)[\[11\]](#)
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Call a physician immediately.[\[4\]](#)[\[5\]](#)
- Eye Contact: Immediately rinse cautiously with water for several minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing for at least 15

minutes. Call a physician immediately.[5]

- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[4][5]

#### 4.2. Fire Fighting Measures

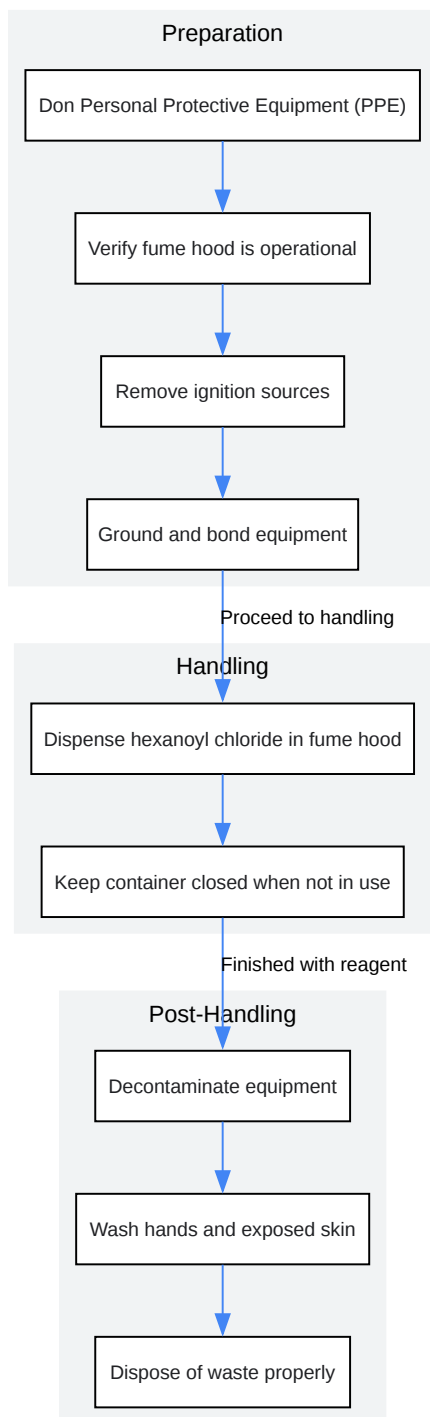
- Suitable Extinguishing Media: Use water spray, dry powder, foam, or carbon dioxide.[5] Alcohol-resistant foam is also effective.
- Unsuitable Extinguishing Media: Do not use a solid stream of water, as it may scatter and spread the fire.[4]
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[6][10] Hazardous decomposition products upon combustion include toxic fumes, carbon oxides (CO, CO<sub>2</sub>), phosgene, and hydrogen chloride gas.[4][6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[5]

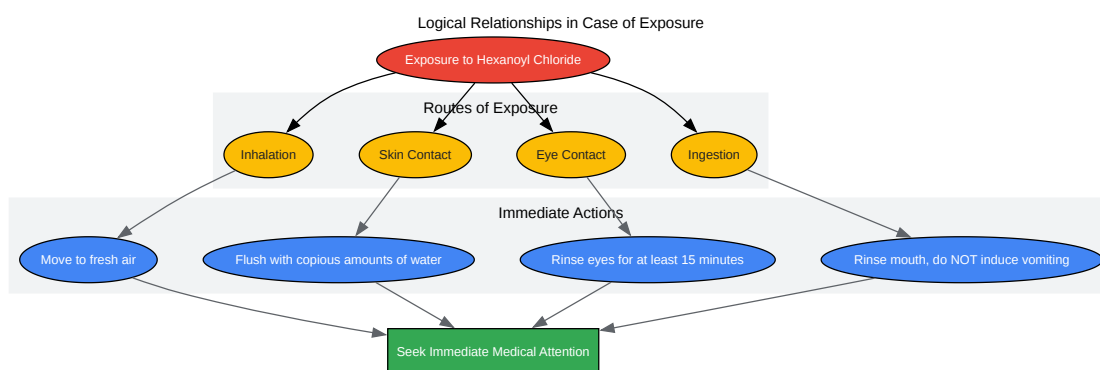
#### 4.3. Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[4] Remove all sources of ignition and ensure adequate ventilation.[5] Avoid breathing vapors and contact with skin or eyes.[5]
- Environmental Precautions: Prevent the product from entering drains or waterways.[4]
- Containment and Cleaning Up: For small spills, absorb with an inert material such as sand, silica gel, or vermiculite.[4][8] For large spills, dike the area to contain the spill.[8] Collect the absorbed material into a suitable container for disposal.[4] Use non-sparking tools for cleanup.[8]

## Diagrams

## General Handling Workflow for Hexanoyl Chloride

[Click to download full resolution via product page](#)Caption: General handling workflow for **hexanoyl chloride**.



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Caption: Logical relationships in case of exposure to **hexanoyl chloride**.

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